



Technical Guide: 8-Aminoguanine-¹³C₂,¹⁵N - Certificate of Analysis and Isotopic Purity

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Compound of Interest		
Compound Name:	8-Aminoguanine-13C2,15N	
Cat. No.:	B15556108	Get Quote

This technical guide provides a comprehensive overview of 8-Aminoguanine-¹³C₂,¹⁵N, a stable isotope-labeled internal standard crucial for accurate quantification in mass spectrometry-based research. Designed for researchers, scientists, and drug development professionals, this document details its physicochemical properties, analytical methodologies for its use, and its role in studying biological pathways.

Certificate of Analysis (Representative)

While a specific certificate of analysis for a single batch of 8-Aminoguanine-¹³C₂,¹⁵N is proprietary to the manufacturer, the following table summarizes the typical quality control specifications for this product. Data is compiled from supplier information for analogous isotopically labeled compounds and common standards in the industry.

Table 1: Representative Certificate of Analysis for 8-Aminoguanine-13C2,15N



Parameter	Specification	Method
Identity	Conforms to structure	¹ H-NMR, ¹³ C-NMR, Mass Spectrometry
Chemical Purity	≥98%	HPLC, UPLC-UV
Isotopic Purity	≥99 atom % ¹³ C, ≥99 atom % ¹⁵ N	Mass Spectrometry
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in DMSO	Visual Inspection
Molecular Formula	C ₃ ¹³ C ₂ H ₅ N ₄ ¹⁵ NO	-
Molecular Weight	169.13 g/mol	-

Isotopic Purity

Isotopic purity is a critical parameter for isotopically labeled internal standards, as it directly impacts the accuracy of quantification. The isotopic enrichment of 8-Aminoguanine-¹³C₂,¹⁵N is determined by mass spectrometry.

Table 2: Isotopic Purity and Enrichment

Isotope	Abundance	Enrichment
13C	2 atoms	≥99%
15N	1 atom	≥99%

Experimental Protocols

The primary application of 8-Aminoguanine-¹³C₂,¹⁵N is as an internal standard in Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) for the quantification of endogenous 8-aminoguanine in biological matrices.



Quantification of 8-Aminoguanine in Biological Samples by UPLC-MS/MS

This protocol is adapted from methodologies described in studies investigating the biochemical pathways of 8-aminoguanine.[1]

Objective: To accurately measure the concentration of 8-aminoguanine in samples such as urine or tissue microdialysate.

Materials:

- 8-Aminoguanine-13C2,15N (internal standard)
- Biological sample (e.g., urine, microdialysate)
- Milli-Q or equivalent high-purity water
- Formic acid
- Acetonitrile (LC-MS grade)
- UPLC system coupled to a tandem mass spectrometer

Procedure:

- Sample Preparation:
 - Thaw biological samples on ice.
 - Dilute samples as needed with high-purity water. For instance, urine samples may be diluted 30-fold.[1]
 - Add a known concentration of 8-Aminoguanine-¹³C₂,¹⁵N internal standard to each sample,
 calibrator, and quality control sample.
- UPLC Conditions:
 - Column: A C18 reverse-phase column is typically used.



- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A linear gradient is employed to separate the analyte from other matrix components.
- Flow Rate: A typical flow rate is 0.3-0.5 mL/min.
- Injection Volume: 5-10 μL.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - 8-Aminoguanine: Monitor the transition from the precursor ion (m/z) to a specific product ion.
 - 8-Aminoguanine-¹³C₂,¹⁵N: Monitor the corresponding mass shift in the precursor and product ions due to the isotopic labels.
 - Data Analysis: The concentration of 8-aminoguanine in the samples is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to a standard curve.

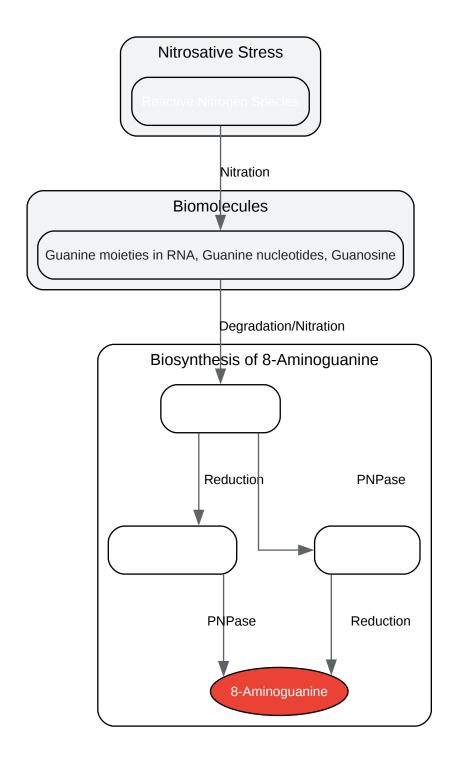
Signaling Pathways and Experimental Workflows

8-Aminoguanine is a known inhibitor of purine nucleoside phosphorylase (PNPase), an enzyme involved in the purine salvage pathway. By inhibiting PNPase, 8-aminoguanine modulates the levels of various purines, leading to downstream physiological effects.[2][3][4]

8-Aminoguanine Production Pathways

Endogenous 8-aminoguanine can be formed from the nitration of guanine moieties in biomolecules, a process that is elevated under conditions of nitrosative stress.[5][6][7]





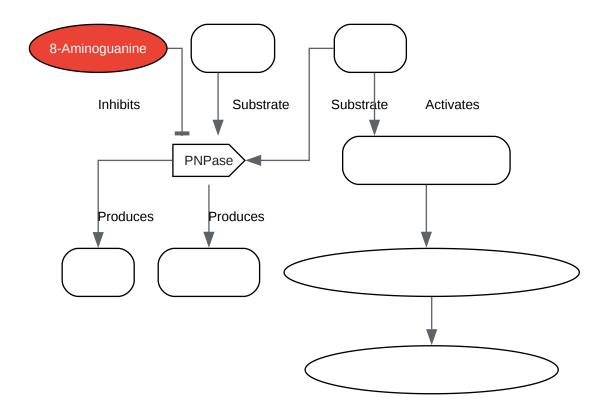
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Caption: Endogenous production pathways of 8-aminoguanine.

Mechanism of Action of 8-Aminoguanine



8-aminoguanine's primary mechanism of action is the inhibition of PNPase, which leads to an accumulation of inosine and guanosine and a reduction in their degradation products, hypoxanthine and guanine.[2][4][8] This shift in the purine metabolome has various downstream effects, including vasodilation and anti-inflammatory responses.



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Caption: Mechanism of action of 8-aminoguanine via PNPase inhibition.

Experimental Workflow for Purine Analysis

The use of 8-Aminoguanine-¹³C₂,¹⁵N is integral to the workflow for analyzing purine metabolites in biological samples.





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Caption: Workflow for purine quantification using an internal standard.

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